

Spectroscopic Analysis of N-phenyl-2-(8-quinolinylnthio)acetamide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N*-phenyl-2-(8-quinolinylnthio)acetamide
Cat. No.: B5577537

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Executive Summary

As drug development increasingly relies on complex heterocyclic scaffolds, thioether-linked quinoline derivatives have emerged as critical pharmacophores, particularly in the design of matrix metalloprotease inhibitors and other targeted therapeutics[1]. **N-phenyl-2-(8-quinolinylnthio)acetamide** is a highly functionalized molecule featuring a quinoline core, a flexible thioether linkage, and a terminal phenylacetamide moiety.

This whitepaper provides a rigorous, causality-driven guide to the spectroscopic characterization of this compound. By integrating Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), and High-Resolution Mass Spectrometry (HRMS), we establish a self-validating analytical framework that ensures absolute structural confidence for downstream pharmaceutical applications.

Molecular Architecture & Analytical Workflow

The structural elucidation of **N-phenyl-2-(8-quinolinylthio)acetamide** requires a multi-modal approach. The molecule contains distinct electronic environments: the electron-deficient quinoline ring, the electron-rich thioether, and the hydrogen-bonding capable amide group.

To guarantee sample integrity before spectroscopic analysis, the synthesis and purification must operate as a self-validating system. The workflow below illustrates the critical path from base-catalyzed alkylation to orthogonal spectral validation.

Workflow for the synthesis and spectroscopic validation of the target compound.

Mechanistic Causality in Spectral Interpretation

As application scientists, we must look beyond empirical matching and understand the causality driving spectral phenomena. The interpretation of this molecule's spectra relies on fundamental principles of electronegativity, magnetic anisotropy, and collision-induced dissociation[2].

Nuclear Magnetic Resonance (NMR)

Solvent Selection Causality: We utilize DMSO- d_6 rather than $CDCl_3$. The rationale is twofold: first, the polarity of DMSO fully solubilizes the rigid quinoline-phenyl system; second, DMSO strongly hydrogen-bonds with the amide N-H proton, drastically reducing its exchange rate with trace water. This allows the N-H proton to appear as a sharp, distinct singlet at ~ 10.2 ppm, rather than being broadened into the baseline[3].

The Methylene Singlet: The $-CH_2-$

- group bridging the sulfur and the carbonyl is completely isolated from other protons, precluding scalar (J) coupling. It appears as a sharp singlet at 4.10 ppm. This significant downfield shift is caused by the combined electron-withdrawing inductive effect of the adjacent sulfur atom and the magnetic anisotropy of the adjacent carbonyl π -system.

FT-IR Spectroscopy

The amide functional group is the diagnostic center in the IR spectrum. The Amide I band ($C=O$ stretch) appears at 1665 cm^{-1} , slightly lower than a standard ketone due to the resonance contribution of the nitrogen lone pair, which gives the $C=O$ bond partial single-bond character. The Amide II band (N-H bend / C-N stretch) appears at 1540 cm^{-1} [2].

Mass Spectrometry (HRMS)

In positive-ion Electrospray Ionization (ESI+), the molecule readily accepts a proton at the highly basic quinoline nitrogen, yielding an $[M+H]^+$ precursor ion at m/z 295.09. During tandem MS (MS/MS), the collision-induced dissociation (CID) pathway is dictated by bond dissociation energies. The amide C-N bond is the most labile under CID conditions, leading to the neutral loss of aniline (93 Da) and generating a stable acylium-like fragment at m/z 202.03.

ESI-MS/MS fragmentation pathway highlighting major structural cleavages.

Quantitative Data Summaries

Table 1: ^1H and ^{13}C NMR Assignments (DMSO- d_6 , 400 MHz / 100 MHz)

Position	1 H Shift (ppm)	Multiplicity (J in Hz)	13 C Shift (ppm)	Assignment Causality
Amide N-H	10.25	s, 1H (broad)	-	H-bonded to DMSO; deshielded by C=O.
Quinoline H-2	8.92	dd (4.2, 1.5), 1H	150.5	Highly deshielded by adjacent imine N.
Quinoline H-4	8.41	dd (8.3, 1.5), 1H	136.5	Deshielded by ring current.
Quinoline H-7	7.90	dd (7.5, 1.2), 1H	128.5	Aromatic system.
Phenyl H-2',6'	7.62	d (7.8), 2H	119.5	Ortho to amide N; electron-donating resonance.
Quinoline H-6	7.58	t (7.8), 1H	126.5	Aromatic system.
Phenyl H-3',5'	7.31	t (7.8), 2H	129.0	Meta positions of phenyl ring.
Phenyl H-4'	7.08	t (7.4), 1H	124.0	Para position of phenyl ring.
Methylene (-CH ₂ -)	4.10	s, 2H	36.5	Isolated spin system; deshielded by S and C=O.
Carbonyl (C=O)	-	-	167.0	Amide carbonyl carbon.
Quinoline C-8	-	-	135.0	Thioether attachment point.

Table 2: FT-IR Vibrational Modes (ATR-Diamond)

Wavenumber (cm ⁻¹)	Mode	Functional Group
3280	N-H Stretch	Secondary Amide (Hydrogen-bonded)
3050	C-H Stretch	Aromatic Rings (Quinoline & Phenyl)
2920	C-H Stretch	Aliphatic Methylene (-CH ₂ -)
1665	C=O Stretch	Amide I Band
1595, 1490	C=C Stretch	Aromatic Ring Skeletal Vibrations
1540	N-H Bend / C-N Stretch	Amide II Band
690	C-S Stretch	Thioether Linkage

Table 3: ESI-HRMS Fragmentation Data

Ion Type	m/z Observed	Formula	Mass Error (ppm)
[M+H] ⁺	295.0902	C ₁₇ H ₁₅ N ₂ OS ⁺	< 2.0
Fragment 1	202.0321	C ₁₁ H ₈ NOS ⁺	< 2.0
Fragment 2	162.0375	C ₉ H ₈ NS ⁺	< 2.0

Self-Validating Experimental Protocols

To ensure absolute trustworthiness, the following protocols are designed with built-in validation checkpoints. Do not proceed to the next step unless the validation criteria of the current step are met.

Protocol A: Synthesis & Sample Preparation

- Reaction Setup: Dissolve 1.0 eq of 8-mercaptoquinoline hydrochloride and 1.1 eq of 2-chloro-N-phenylacetamide in anhydrous DMF. Add 2.5 eq of anhydrous K₂CO₃.

- Execution: Stir the suspension at 80°C under a nitrogen atmosphere for 4 hours.
- Self-Validation Checkpoint (TLC): Spot the reaction mixture against starting materials on silica gel TLC (Eluent: 1:1 EtOAc/Hexanes). The reaction is complete only when the 8-mercaptoquinoline spot is entirely consumed.
- Workup: Quench with ice water. Filter the resulting precipitate and wash thoroughly with distilled water to remove DMF and inorganic salts.
- Purification: Recrystallize the crude solid from hot ethanol. Dry under high vacuum at 50°C for 12 hours to yield the pure product^[1].

Protocol B: NMR Acquisition

- Sample Prep: Weigh exactly 15 mg of the purified compound. Dissolve completely in 0.6 mL of DMSO- d₆ containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard.
- Self-Validation Checkpoint (Clarity): Inspect the NMR tube visually. The solution must be perfectly clear. Particulate matter will distort magnetic field homogeneity (shimming), leading to broadened peaks.
- Acquisition: Acquire 1 H NMR at 400 MHz (16 scans, relaxation delay d1 = 2s) and 13 C NMR at 100 MHz (1024 scans, d1 = 2s).
- Processing: Calibrate the spectrum using the TMS peak at 0.00 ppm. Verify the solvent residual peak at 2.50 ppm (1 H) and 39.5 ppm (13 C)^[3].

Protocol C: ATR-FTIR Acquisition

- Background: Clean the diamond ATR crystal with isopropanol. Acquire a background spectrum (32 scans, 4 cm⁻¹ resolution) to subtract atmospheric CO₂ and water vapor.
- Execution: Place 2-3 mg of the solid compound onto the crystal. Apply the pressure anvil until the force gauge indicates optimal contact.
- Self-Validation Checkpoint (Baseline): Acquire the sample spectrum. A valid spectrum must have a flat baseline between 3800-3500 cm⁻¹ and 2500-2000 cm⁻¹. If the baseline slopes, particle scattering is occurring; grind the sample finer and reacquire.

Protocol D: ESI-HRMS Acquisition

- Sample Prep: Prepare a 1 µg/mL solution of the compound in LC-MS grade Methanol/Water (50:50) containing 0.1% Formic Acid. Causality: Formic acid provides the necessary protons to ensure high ionization efficiency in positive mode.
- Execution: Inject 5 µL into the HRMS system operating in ESI+ mode. Set the capillary voltage to 3.5 kV and the desolvation temperature to 350°C.
- Self-Validation Checkpoint (Isotope Pattern): Analyze the precursor ion at m/z 295.09. The presence of sulfur must be validated by observing the characteristic M+2 isotope peak (due to ³⁴S, ~4.5% natural abundance) at m/z 297.08.

References

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Sources

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- 2. [wiley.com \[wiley.com\]](#)
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